

Technical Deep Dive: Bromochloromethane-d2 () Isotopic Purity

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Compound of Interest

Compound Name: Bromochloromethane-d2

CAS No.: 3149-74-4

Cat. No.: B121628

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Executive Summary

Bromochloromethane-d2 (CAS: 3149-74-4), often abbreviated as

, is a specialized deuterated reagent primarily utilized as an electrophilic source of the dideuteriomethylene (

) moiety.[1] While standard bromochloromethane is a commodity chemical, its deuterated isotopologue is a high-value tool in the "Deuterium Switch" strategy for drug development, specifically for introducing metabolic stability via deuterated cyclopropanation or alkylation.

This guide addresses the critical challenge of isotopic purity assurance. Unlike chemical purity, isotopic purity defines the success of kinetic isotope effect (KIE) studies and the regulatory acceptance of deuterated active pharmaceutical ingredients (APIs).[1]

Key Physicochemical Properties

Property	Value	Note
Formula		
Molecular Weight	131.39 g/mol	+2.01 Da shift vs. native
Boiling Point	68 °C	Volatile; handle with care
Density	~2.02 g/mL	Significantly denser than water
Isotopic Purity	Typically atom % D	Critical parameter

The Science of Isotopic Purity: Enrichment vs. Abundance[8]

To validate

, one must distinguish between two often-confused metrics.

- Atom % Deuterium (Enrichment): The probability that any given hydrogen position is occupied by deuterium.[1][2] A 99% enrichment means 1 in 100 atoms is Protium ().[1]
- Isotopologue Abundance: The distribution of molecules based on their specific isotopic composition.[1][2]
 - -isotopologue (): The desired product.
 - -isotopologue (): The primary impurity ("monoprotio").[1]
 - -isotopologue (): The native contaminant.[1]

Why this matters: In a Simmons-Smith cyclopropanation, a 1% residual proton content (99% D) can lead to a non-negligible amount of non-deuterated drug product, potentially complicating mass spectrometry quantification in DMPK studies or altering the metabolic profile.

Analytical Protocols: Self-Validating Systems

Trust but verify. Relying on a Certificate of Analysis (CoA) without internal validation is a risk in high-stakes synthesis.[\[1\]](#)

Protocol A: Quantitative -NMR (qNMR)

This is the primary method for quantifying the

(
) impurity.[\[1\]](#)

- Principle: The deuterium nucleus (
) is "silent" in standard
-NMR.[\[1\]](#) Only residual protium (
) signals are observed.[\[1\]](#)
- The Signal: The residual proton in
will not appear as a singlet. Due to geminal coupling with the deuterium atom (
) , it appears as a 1:1:1 triplet.[\[1\]](#)
- Methodology:
 - Internal Standard: Use a calibrated standard (e.g., 1,2,4,5-tetrachloro-3-nitrobenzene or dimethyl sulfone) weighed precisely into the NMR tube.[\[1\]](#)
 - Solvent: Use a solvent distinct from the analyte, such as
(if analyzing bulk) or Acetone-
.[\[1\]](#)

- Acquisition: Set relaxation delay () to (typically 30-60s) to ensure full relaxation for quantitative integration.
- Calculation: Compare the integral of the triplet (centered ~5-6 ppm, dependent on solvent) against the internal standard.

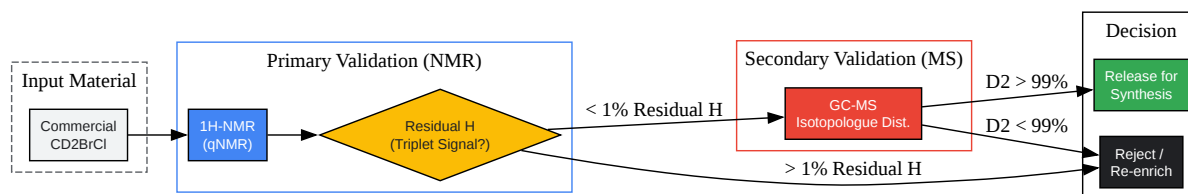
Protocol B: Mass Spectrometry (GC-MS or ESI-MS)

Used to determine the

ratio directly.[\[1\]](#)

- Expectation:
 - Native (): Base peak at 128/130/132 (due to and patterns).[\[1\]](#)
 - Deuterated (): Mass shift of +2.[\[1\]](#) Look for 130/132/134.[\[1\]](#)
- Causality: The presence of or peaks (relative to the deuterated parent) indicates isotopic impurity.[\[1\]](#)

Visualization: Quality Assurance Workflow



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Caption: Logical workflow for validating isotopic purity prior to use in GMP or GLP synthesis.

Application in Drug Development: The Deuterium Switch

The most potent application of

is in the synthesis of deuterated cyclopropanes via a modified Simmons-Smith reaction.

Mechanism & Utility

In a standard Simmons-Smith, diiodomethane (ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted">

) is used.[1] However,

is a viable alternative when activated by Samarium (Sm) or specific Zinc-Copper couples, often preferred for cost or specific reactivity profiles in carbenoid generation.[1]

The Goal: To replace a metabolically labile cyclopropyl methylene group (

) with a stable

group.[1] The Carbon-Deuterium bond is shorter and stronger than the Carbon-Hydrogen bond (Primary Kinetic Isotope Effect), slowing down metabolic cleavage by Cytochrome P450 enzymes without altering the drug's binding affinity.

Experimental Protocol: Deuterated Cyclopropanation

Note: This is a generalized procedure. Always perform a safety assessment.

- Activation: Suspend Samarium powder (Sm) in anhydrous THF under Argon.

- Addition: Add

(1.1 equiv) and the olefin substrate (1.0 equiv) to the suspension.

- Initiation: Cool to -78°C . Slowly add

or initiate the metal insertion.

- Reaction: The in situ generated carbenoid (

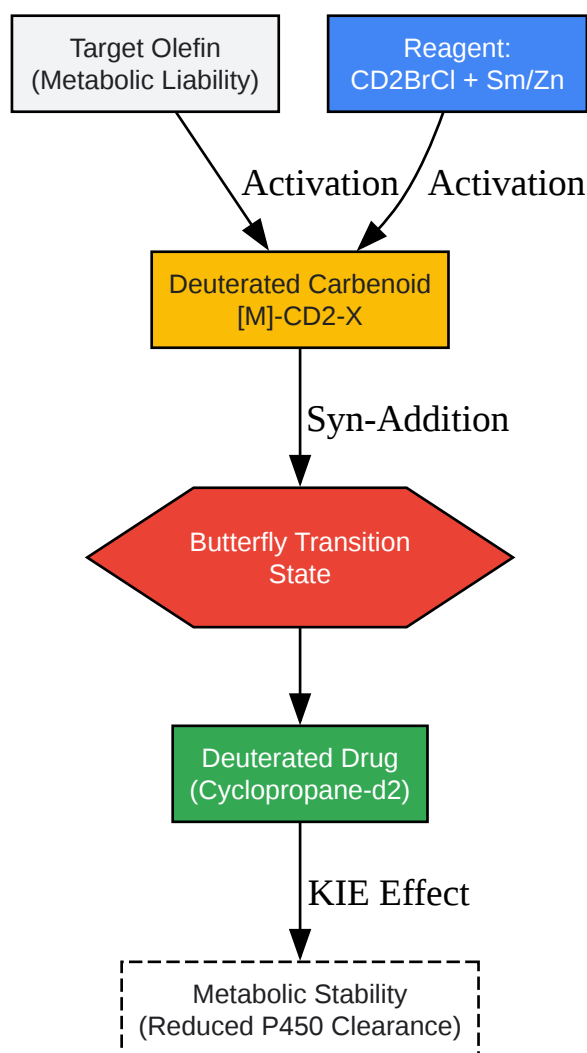
species) transfers the

unit to the olefin.^[1]

- Workup: Quench with dilute HCl. The product is the cyclopropane-

.^[1]

Visualization: The Deuterium Switch Pathway



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Caption: Mechanistic pathway for transferring the CD2 moiety to an olefin to enhance metabolic stability.

Handling, Stability, and Safety

Chemical Stability

Bromochloromethane-d2 is chemically stable but sensitive to light and heat.[1]

- Storage: Store in amber glass at room temperature or refrigerated (2-8°C).
- H/D Exchange Risk: Prolonged exposure to basic moisture can lead to back-exchange of deuterium for protium.[1] Store over activated 4Å molecular sieves to maintain isotopic

integrity [1].[1]

Safety Profile

- Toxicity: Like its non-deuterated counterpart, it is a volatile haloalkane.[1] It is a suspected carcinogen and a central nervous system depressant.[1] Use only in a fume hood.
- Ozone Depletion: It is a Class I Ozone Depleting Substance.[1] Its use is regulated under the Montreal Protocol, generally permitted only for essential laboratory and analytical uses [2].[1]

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